

An In-depth Technical Guide to the Physicochemical Properties of Octyl Methyl Sulfoxide

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Compound of Interest

Compound Name: Octyl methyl sulfoxide

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Introduction

Octyl methyl sulfoxide is an organosulfur compound that belongs to the sulfoxide family. While its direct experimental data is limited in publicly available literature, its chemical structure—featuring a polar sulfoxide group and a nonpolar octyl chain—suggests potential applications as an amphiphilic molecule, solvent, and penetration enhancer in various chemical and pharmaceutical contexts. This guide provides a summary of its predicted physicochemical properties, drawing comparisons with the well-characterized dimethyl sulfoxide (DMSO), and outlines general experimental protocols for the synthesis and characterization of similar compounds.

Physicochemical Properties

Quantitative data for **octyl methyl sulfoxide** is not readily available. The following table presents estimated values based on trends observed in homologous series of alkyl methyl sulfoxides and the known properties of closely related compounds. For context, the experimentally determined properties of the widely used solvent, dimethyl sulfoxide (DMSO), are also provided.

Table 1: Physicochemical Properties of **Octyl Methyl Sulfoxide** (Estimated) and Dimethyl Sulfoxide (Experimental)

Property	Octyl Methyl Sulfoxide (C ₉ H ₂₀ OS) (Estimated)	Dimethyl Sulfoxide (C ₂ H ₆ OS) (Experimental)
Molecular Weight (g/mol)	176.32	78.13[1][2]
Density (g/cm ³)	~0.95 - 1.05	1.1004[1]
Melting Point (°C)	15 - 25	18.5[1][3]
Boiling Point (°C)	> 200	189[1][2]
Solubility in Water	Sparingly soluble to insoluble	Miscible[1][4]
pKa	~35 (for the methyl protons)	35[1]

Note: The properties for **Octyl Methyl Sulfoxide** are estimations and should be confirmed through experimental validation.

Experimental Protocols

Synthesis of Alkyl Methyl Sulfoxides

A general and effective method for the synthesis of alkyl methyl sulfoxides is the oxidation of the corresponding alkyl methyl sulfide. This method provides high yields and is applicable to a wide range of sulfides.

General Protocol for the Oxidation of an Alkyl Methyl Sulfide to an Alkyl Methyl Sulfoxide:

- **Dissolution:** Dissolve the starting alkyl methyl sulfide in a suitable solvent, such as methanol or a mixture of water and an organic solvent like methylene chloride.
- **Oxidant Preparation:** In a separate flask, prepare a solution of an oxidizing agent. Sodium metaperiodate (NaIO₄) is a mild and selective oxidant for this transformation.[5]
- **Reaction:** Cool the sulfide solution in an ice bath. Add the oxidant solution dropwise to the stirred sulfide solution. Maintain the temperature at 0-5°C throughout the addition.

- **Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Work-up:** Once the reaction is complete, filter the reaction mixture to remove any solid byproducts (e.g., sodium iodate). If an organic solvent was used, separate the organic layer.
- **Extraction:** Extract the aqueous layer with an organic solvent (e.g., methylene chloride) to recover any dissolved product.
- **Purification:** Combine the organic extracts, dry over an anhydrous salt (e.g., sodium sulfate), and remove the solvent under reduced pressure. The crude sulfoxide can be further purified by distillation under reduced pressure or by column chromatography.

Determination of Physicochemical Properties

Standard analytical techniques are employed to determine the physicochemical properties of the synthesized **octyl methyl sulfoxide**.

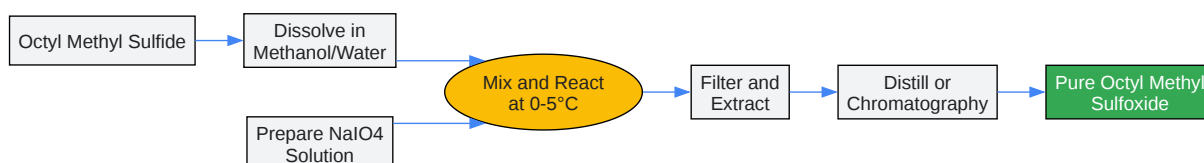
- **Melting Point:** Determined using a melting point apparatus.
- **Boiling Point:** Determined by distillation at a specific pressure.
- **Density:** Measured using a pycnometer or a density meter.
- **Solubility:** Assessed by adding a known amount of the compound to a known volume of solvent (e.g., water, ethanol) and observing for dissolution.
- **pKa:** Determined by titration in a non-aqueous solvent like DMSO, using a strong base.^[1]

Potential Applications in Drug Development

Drawing parallels with DMSO, **octyl methyl sulfoxide**'s amphiphilic nature suggests its potential utility in pharmaceutical sciences.^{[6][7][8]} DMSO is a well-known penetration enhancer, facilitating the transport of active pharmaceutical ingredients (APIs) across biological membranes.^{[9][10]} The longer octyl chain in **octyl methyl sulfoxide** may modulate this property, potentially offering different release profiles or enhancing solubility for specific APIs.

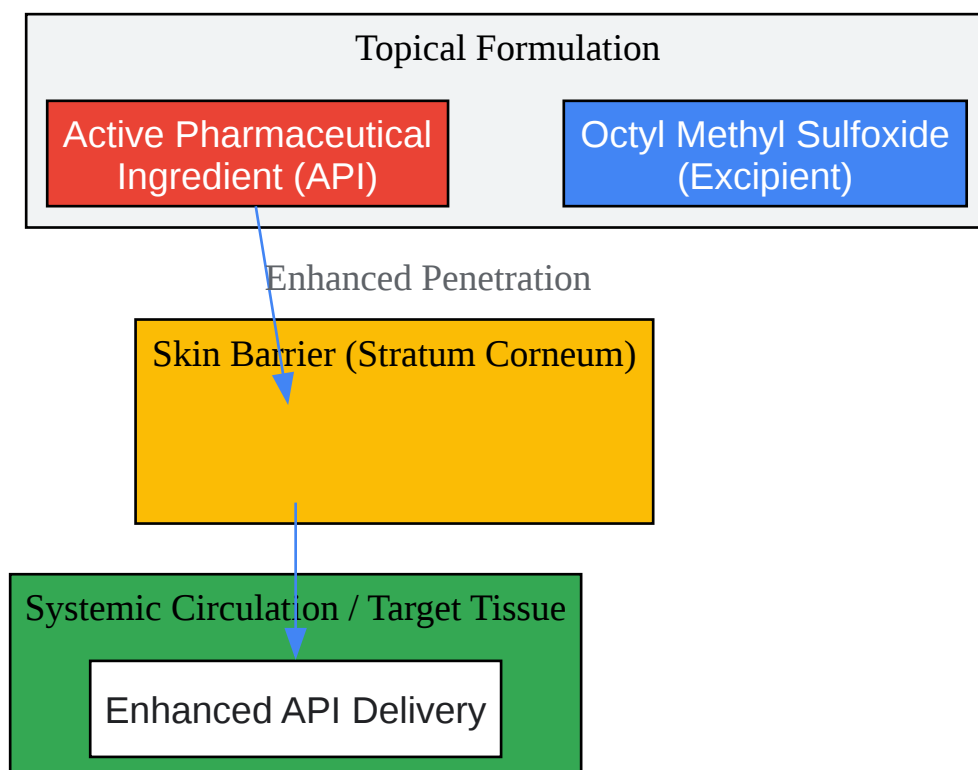
Visualizations

The following diagrams illustrate the general synthesis workflow and a conceptual model of its potential role in drug delivery.



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Caption: General workflow for the synthesis of **Octyl Methyl Sulfoxide**.



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